

A Researcher's Guide to Reference Standards for Pioglitazone Metabolite Analysis

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Compound of Interest		
Compound Name:	Hydroxy Pioglitazone (M-II)-d4	
Cat. No.:	B12415865	Get Quote

For researchers, scientists, and drug development professionals, accurate and reliable analysis of drug metabolites is paramount. This guide provides a comparative overview of commercially available reference standards for the analysis of pioglitazone and its major metabolites. Additionally, it details validated analytical methodologies, offering a comprehensive resource for your research needs.

Pioglitazone, a member of the thiazolidinedione class of drugs, is primarily used in the management of type 2 diabetes. It is extensively metabolized in the liver, mainly by the cytochrome P450 enzymes CYP2C8 and, to a lesser extent, CYP3A4. The major active metabolites that contribute significantly to the therapeutic effect of the drug are M-II (hydroxy derivative), M-III (keto derivative), and M-IV (hydroxy derivative). Accurate quantification of pioglitazone and its metabolites is crucial for pharmacokinetic studies, drug-drug interaction assessments, and therapeutic drug monitoring.

Commercially Available Reference Standards

A variety of suppliers offer certified reference standards for pioglitazone and its metabolites. The following table summarizes the available standards, their suppliers, and catalog information.



Analyte	Supplier	Catalog Number
Pioglitazone Hydrochloride	Sigma-Aldrich	PHR1632
European Pharmacopoeia (EP)	Y0001520	
United States Pharmacopeia (USP)	1539905	
Pioglitazone	Cayman Chemical	71745
Pioglitazone-d4	LGC Standards	TRC-P471005
Hydroxy Pioglitazone (M-II)	Santa Cruz Biotechnology	sc-212046
Keto Pioglitazone (M-III)	Cayman Chemical	10005218
LGC Standards	TRC-K200600	
Hydroxy Pioglitazone (M-IV)	Cayman Chemical	10005217
Santa Cruz Biotechnology	sc-212047	
Hydroxy Pioglitazone-d5 (M-IV)	Santa Cruz Biotechnology	sc-225338

Comparative Analysis of Analytical Methods

High-performance liquid chromatography (HPLC) with UV detection and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are the most common analytical techniques for the quantification of pioglitazone and its metabolites. LC-MS/MS methods generally offer higher sensitivity and selectivity. The following tables provide a comparison of published analytical methods.

LC-MS/MS Methods



Parameter	Method 1[1]	Method 2[2]	Method 3[3]
Analytes	Pioglitazone, Hydroxyl-Pioglitazone	Pioglitazone, M-III, M-	Pioglitazone, Hydroxy pioglitazone, Glimepiride
Internal Standard	Pioglitazone-d4, Alogliptin-d3	Not Specified	Rosiglitazone
Sample Preparation	Protein Precipitation (Acetonitrile)	Liquid-Liquid Extraction	Solid Phase Extraction
Chromatographic Column	Kinetex® C8 (50 x 4.6 mm, 5 μm)	C18	Agilent Zorbax SB C18 (50 mm x 4.6 mm, 3.5 μm)
Mobile Phase	Gradient: Methanol and 0.1% Formic acid	Isocratic	Isocratic: Acetonitrile and 10mM Ammonium Formate (80:20 v/v)
Flow Rate	0.7 mL/min	Not Specified	0.8 mL/min
Run Time	4 min	2.5 min	3.5 min
Detection	ESI (+) MRM	ESI (+) MRM	ESI (+) MRM
Linearity Range (ng/mL)	Pio: 10-3000, OH-Pio: 5-2000	Pio, M-III, M-IV: 0.5- 2000	Pio: 2-4100, OH-Pio: 1-1800
Lower Limit of Quantification (ng/mL)	Pio: 10, OH-Pio: 5	0.5	Pio: 2, OH-Pio: 1
Intra-day Precision (%RSD)	Not Specified	≤ 10.5%	Pio: -3.33 to 3.60% RE, OH-Pio: 0.35 to 0.55% RE
Inter-day Precision (%RSD)	Not Specified	≤ 10.5%	Pio: -3.33 to 3.60% RE, OH-Pio: 0.35 to 0.55% RE
Accuracy (%)	Not Specified	84.6-103.5% (Pio), 94.4-104.0% (M-III), 96.8-101.0% (M-IV)	Not Specified



HPLC-UV Methods

Parameter	Method 1[4]	Method 2[5]
Analyte	Pioglitazone	Pioglitazone Hydrochloride
Internal Standard	Piroxicam	Not Specified
Sample Preparation	Liquid-Liquid Extraction	Not Applicable (Bulk Drug)
Chromatographic Column	C18	Intersil ODS C18 (150 mm x 4.6 mm, 5μm)
Mobile Phase	Acetonitrile and 0.1 M Ammonium Acetate (41:59), pH 4.10	Ammonium Acetate buffer, Acetonitrile, and Glacial Acetic Acid (50:50:1 v/v)
Flow Rate	Not Specified	0.7 mL/min
Detection Wavelength	269 nm	269 nm
Linearity Range (μg/mL)	0.055 - 2.0	Not Specified
Lower Limit of Detection (ng/mL)	25	Not Specified
Lower Limit of Quantification (ng/mL)	55	Not Specified
Recovery (%)	> 79%	92.0% - 102%

Experimental Protocols LC-MS/MS Method for Simultaneous Determination of Pioglitazone, M-III, and M-IV[2]

- 1. Sample Preparation (Liquid-Liquid Extraction):
- To 0.2 mL of human plasma, add the internal standard.
- Perform a single-step liquid-liquid extraction.
- 2. Chromatographic Conditions:



- HPLC System: High-performance liquid chromatography system.
- Column: C18 analytical column.
- Mobile Phase: Isocratic elution.
- Run Time: 2.5 minutes.
- 3. Mass Spectrometric Conditions:
- Ion Source: Positive ion atmospheric pressure electrospray ionization (ESI).
- Mode: Multiple Reaction Monitoring (MRM).
- Ion Transitions:
 - Pioglitazone: m/z 357 → 134
 - M-III: m/z 371 → 148
 - o M-IV: m/z 373 → 150
- 4. Quantification:
- Construct calibration curves over the range of 0.5-2000 ng/mL using a weighted (1/x²) quadratic regression.

HPLC-UV Method for Determination of Pioglitazone in Human Plasma[4]

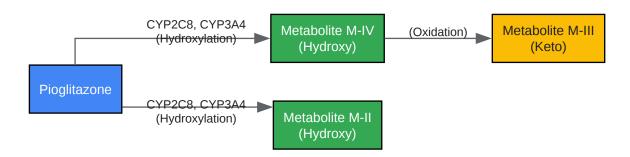
- 1. Sample Preparation:
- Perform liquid-liquid extraction on plasma samples.
- 2. Chromatographic Conditions:
- HPLC System: High-performance liquid chromatography system with UV detection.
- Column: C18 column.



- Mobile Phase: A mixture of acetonitrile and 0.1 M ammonium acetate (41:59, v/v), with the pH adjusted to 4.10.
- Internal Standard: Piroxicam.
- Detection: UV at 269 nm.
- 3. Quantification:
- Establish a linear calibration curve over the concentration range of 0.055-2.0 μg/mL in human plasma.

Visualizing the Pathways

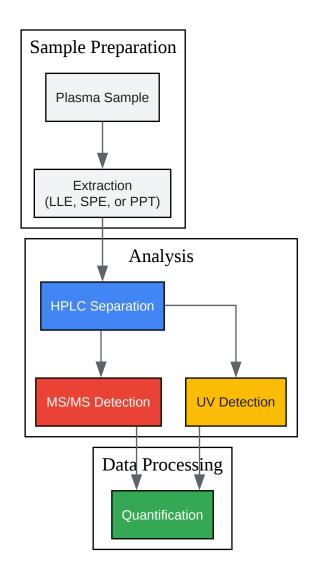
To better understand the processes involved in pioglitazone's activity and analysis, the following diagrams illustrate its metabolic pathway and the analytical workflow.



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Pioglitazone Metabolic Pathway

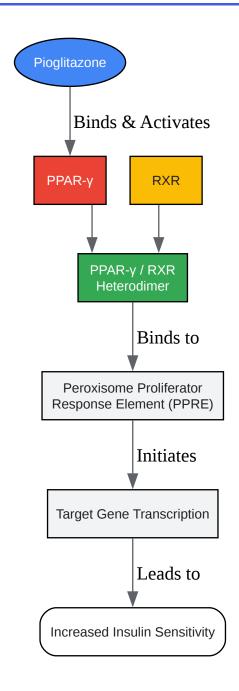




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Analytical Workflow for Pioglitazone





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Pioglitazone PPAR-y Signaling

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References

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